

The Function of 15-Lipoxygenase in Chronic Inflammatory Diseases: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

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Audience: Researchers, scientists, and drug development professionals.

Introduction

15-Lipoxygenase (15-LOX) represents a family of iron-containing enzymes that catalyze the dioxygenation of polyunsaturated fatty acids (PUFAs), such as arachidonic acid (AA) and linoleic acid.[1][2][3] In humans, two primary isoforms exist: 15-LOX-1 (encoded by the ALOX15 gene) and 15-LOX-2 (encoded by ALOX15B), which differ in their tissue distribution and substrate specificity.[4][5] 15-LOX-1 is predominantly found in reticulocytes, eosinophils, macrophages, and airway epithelial cells, while 15-LOX-2 is expressed in the skin, cornea, and prostate gland.[6] These enzymes are pivotal in the biosynthesis of a diverse array of bioactive lipid mediators that play complex and often contradictory roles in cellular signaling, inflammation, and immune responses.[1][5] This guide provides an in-depth examination of the function of 15-LOX in chronic inflammatory diseases, focusing on its signaling pathways, quantitative impact, and the experimental methodologies used for its investigation.

The Dual Role of 15-LOX in Inflammation

The role of 15-LOX in inflammation is Janus-faced, exhibiting both pro-inflammatory and anti-inflammatory (pro-resolving) activities depending on the cellular context, substrate availability, and the specific disease microenvironment.[1][4][7]

 Pro-inflammatory Actions: 15-LOX can generate mediators that promote inflammation. For instance, its product 15-Hydroxyeicosatetraenoic acid (15-HETE) can enhance the



expression of pro-inflammatory cytokines, increase vascular permeability, and act as a chemoattractant for immune cells.[1][4] In certain conditions like asthma and rheumatoid arthritis, overexpression of 15-LOX is associated with disease progression.[4][8] The enzyme's activity can lead to the production of eoxins, which increase endothelial cell permeability, and can activate the NF-kB pathway, a central regulator of inflammation.[1][4]

Anti-inflammatory and Pro-resolving Actions: Conversely, 15-LOX is a key enzyme in the biosynthesis of specialized pro-resolving mediators (SPMs), including lipoxins.[5][9][10]
 Through transcellular biosynthesis, the 15-LOX product 15-hydroperoxyeicosatetraenoic acid (15-HpETE) can be converted by 5-LOX in adjacent cells (like neutrophils) into lipoxins (e.g., Lipoxin A4).[5] Lipoxins are potent anti-inflammatory molecules that inhibit neutrophil chemotaxis, stimulate macrophage efferocytosis of apoptotic cells, and promote the resolution of inflammation, effectively acting as "braking signals".[5][10][11] This protective role is particularly evident in conditions like inflammatory bowel disease.[9]

Figure 1. The Dichotomous Role of 15-LOX in Inflammation.

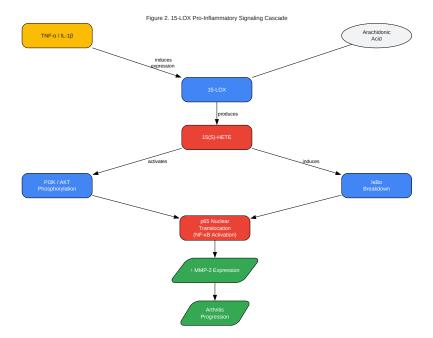
Signaling Pathways of 15-LOX

The biological effects of 15-LOX are mediated through complex signaling pathways that are initiated by its enzymatic products.

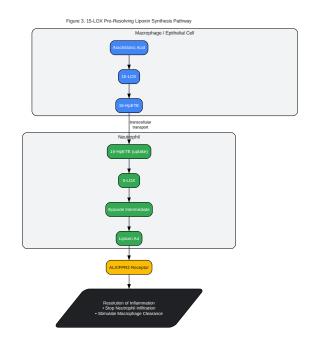
Pro-Inflammatory Signaling

In diseases like rheumatoid arthritis and asthma, 15-LOX products can activate potent proinflammatory cascades. The metabolite 15(S)-HETE has been shown to increase the expression of Matrix Metalloproteinase-2 (MMP-2) in rheumatoid arthritis synovial fibroblasts. [12] This process is dependent on the activation of the PI3K/AKT pathway and the subsequent nuclear translocation of the p65 subunit of NF- κ B.[12] Furthermore, key inflammatory cytokines like TNF- α and IL-1 β can themselves increase the expression of 15-LOX, creating a positive feedback loop that perpetuates the inflammatory state.[12]











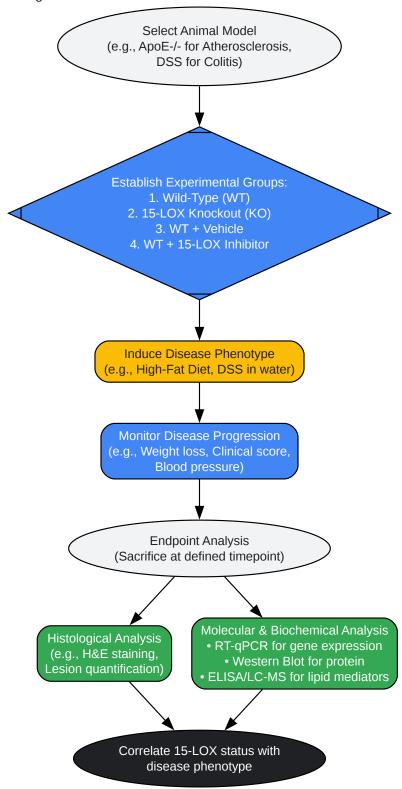


Figure 4. Generalized Workflow for In Vivo 15-LOX Studies

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- To cite this document: BenchChem. [The Function of 15-Lipoxygenase in Chronic Inflammatory Diseases: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575946#function-of-15-lipoxygenase-in-chronic-inflammatory-diseases]

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